

Diisobutyl Malonate: A Technical Guide to Physical Constants and Safety

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Compound of Interest

Compound Name: *Diisobutyl malonate*

Cat. No.: B1623146

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisobutyl malonate, more formally known as diethyl 2-(2-methylpropyl)propanedioate (CAS RN: 10203-58-4), is an organic compound that serves as a valuable intermediate in various synthetic processes.^[1] Its utility in the pharmaceutical and chemical industries necessitates a thorough understanding of its physical properties and safety profile. This technical guide provides a comprehensive overview of the core physical constants of **diisobutyl malonate** and outlines essential safety and handling protocols. The information is presented to support researchers, scientists, and professionals in drug development in their work with this compound.

Physical and Chemical Properties

Diisobutyl malonate is a colorless liquid with a faint, fruity odor.^[2] It is characterized by its stability under standard ambient conditions. While it has low solubility in water, it is readily soluble in common organic solvents such as ethanol, acetone, and ether.^[2]

Physical Constants

The key physical constants of **diisobutyl malonate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₀ O ₄	[1]
Molecular Weight	216.27 g/mol	[3]
Boiling Point	110-112 °C at 10 mmHg 225 °C	[3] [4] [5]
Density	0.97 g/cm ³	[3]
Refractive Index	1.4220	[3] [4]
Flash Point	225 °C	[3] [4]
Water Solubility	Slightly soluble	[2]
Solubility in Organic Solvents	Soluble in ethanol, acetone, ether	[2]

Safety and Handling

A comprehensive understanding of the safety profile of **diisobutyl malonate** is crucial for its handling in a laboratory or industrial setting.

GHS Hazard Information

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard information for **diisobutyl malonate**:

Hazard Class	Hazard Statement
Acute toxicity, oral	H302: Harmful if swallowed

Data sourced from aggregated GHS information.[\[3\]](#)

Safety Precautions

When handling **diisobutyl malonate**, the following precautionary measures should be observed:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Avoid contact with skin and eyes. Do not ingest or inhale.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.

Experimental Protocols

Detailed methodologies for the synthesis of **diisobutyl malonate** and the determination of its key physical properties are provided below.

Synthesis of Diethyl Isobutylmalonate

This protocol describes the synthesis of diethyl isobutylmalonate via the alkylation of diethyl malonate with isobutyl bromide.[\[6\]](#)

Materials:

- Sodium (Na)
- Absolute Ethanol (EtOH)
- Diethyl malonate
- Isobutyl bromide
- Chloroform (CHCl₃)
- Water (H₂O)
- Anhydrous Sodium Sulfate (Na₂SO₄)

Procedure:

- Prepare a solution of sodium ethoxide by dissolving 5.75 g (0.25 mol) of sodium in 150 mL of absolute ethanol under a nitrogen atmosphere and cooled in a water bath.
- To the resulting solution, add 39 mL (0.250 mol) of diethyl malonate.

- Add 24 mL (0.250 mol) of isobutyl bromide to the mixture.
- Reflux the mixture under a nitrogen atmosphere for 14 hours.
- Evaporate the ethanol under reduced pressure.
- Partition the residue between chloroform and water.
- Separate the organic layer, dry it over anhydrous sodium sulfate, and then evaporate the solvent.
- Distill the residue under reduced pressure to obtain pure diethyl isobutylmalonate.

Determination of Refractive Index

The refractive index of a liquid, such as **diisobutyl malonate**, can be determined using a refractometer. This protocol outlines the general procedure.

Apparatus:

- Abbe refractometer or a digital refractometer
- Constant temperature water bath
- Dropper or pipette
- Lens paper and ethanol for cleaning

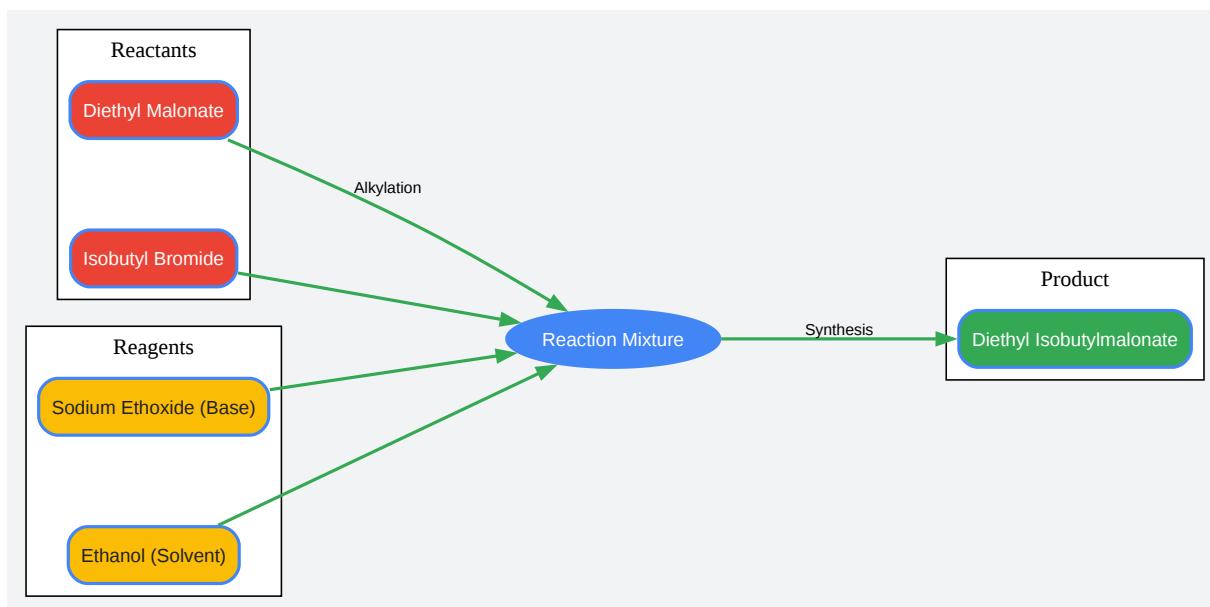
Procedure:

- Turn on the refractometer and the constant temperature water bath, setting the latter to the desired temperature (e.g., 20°C or 25°C). Allow the instrument to equilibrate.
- Clean the prism surfaces of the refractometer using lens paper moistened with ethanol. Ensure the prisms are completely dry before applying the sample.
- Using a clean dropper or pipette, place a few drops of **diisobutyl malonate** onto the lower prism. Ensure the liquid covers the entire surface of the prism.

- Close the prisms carefully to avoid trapping air bubbles.
- Look through the eyepiece (for an Abbe refractometer) and adjust the controls to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index value from the instrument's scale. For digital refractometers, the value will be displayed on the screen.
- Clean the prisms thoroughly after the measurement.

Mandatory Visualization

The following diagram illustrates the synthetic pathway for diethyl isobutylmalonate.



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Caption: Synthesis of Diethyl Isobutylmalonate.

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